

"Carbonic anhydrase VI (gustin) function and structure"

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Compound of Interest

Compound Name: Carbonic anhydrase inhibitor 6

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An In-depth Technical Guide on Carbonic Anhydrase VI (Gustin): Function and Structure

Audience: Researchers, scientists, and drug development professionals.

Introduction

Carbonic Anhydrase VI (CA-VI), also known as gustin, is a unique zinc-dependent metalloenzyme and the only secreted isozyme within the α -carbonic anhydrase family.^{[1][2][3]} First identified in human parotid saliva, it was later found to be identical to CA-VI.^{[4][5]} It is predominantly expressed in the serous acinar cells of the parotid and submandibular salivary glands, from which it is secreted into saliva.^{[1][3]} CA-VI plays a pivotal role in oral physiology, contributing to pH homeostasis, taste perception, and the protection of dental tissues.^{[6][7][8]} Its function extends to the upper alimentary canal, where it helps neutralize excess acid.^[6] This guide provides a comprehensive overview of the structure, function, genetics, and experimental methodologies related to CA-VI, offering critical insights for research and therapeutic development.

Molecular and Gene Structure

Protein Structure

Human CA-VI is a single polypeptide chain.^[5] The purified protein has a molecular weight of approximately 37 kDa, which reduces to 33 kDa after deglycosylation.^[5] It contains two N-linked complex-type oligosaccharide chains.^{[5][6]} The crystal structure of the human CA-VI catalytic domain has been resolved to a 1.9 Å resolution, revealing a prototypical mammalian

CA fold.[2][9] A key feature of its active site is a zinc (Zn^{2+}) ion, which is essential for its catalytic activity.[10][11] This zinc atom is coordinated by three histidine residues and a water molecule.[11] The zinc ion's role is to lower the pKa of the bound water molecule, facilitating the nucleophilic attack on carbon dioxide.[11]

Gene Structure

In humans, CA-VI is encoded by the CA6 gene, located on chromosome 1p36.23.[4] The bovine CA6 gene, which has been studied in detail, spans approximately 25 kb and is composed of eight exons and seven introns.[12][13][14]

- Exon 1: Encodes the 5' untranslated region, the signal peptide for secretion, and the N-terminus of the mature enzyme.[12][13][14]
- Exons 2-7: Encode the primary CA catalytic domain.[12][13][14]
- Exon 8: Encodes the C-terminal extension unique to CA-VI and the 3' untranslated region. [12][13][14]

The gene structure of CA6 aligns it with other membrane-bound and secreted CAs (like CA IV and CA IX), distinguishing it from the cytoplasmic and mitochondrial CA isozymes.[12][14]

Quantitative Data Summary

Table 1: Crystallographic Data for Human Carbonic Anhydrase VI

Parameter	Value	Reference
PDB ID	3FE4	[4][9]
Resolution	1.90 Å	[2][9]
Method	X-RAY DIFFRACTION	[9]
R-Value Work	0.177	[9]
R-Value Free	0.235	[9]
Total Structure Weight	64.13 kDa	[9]

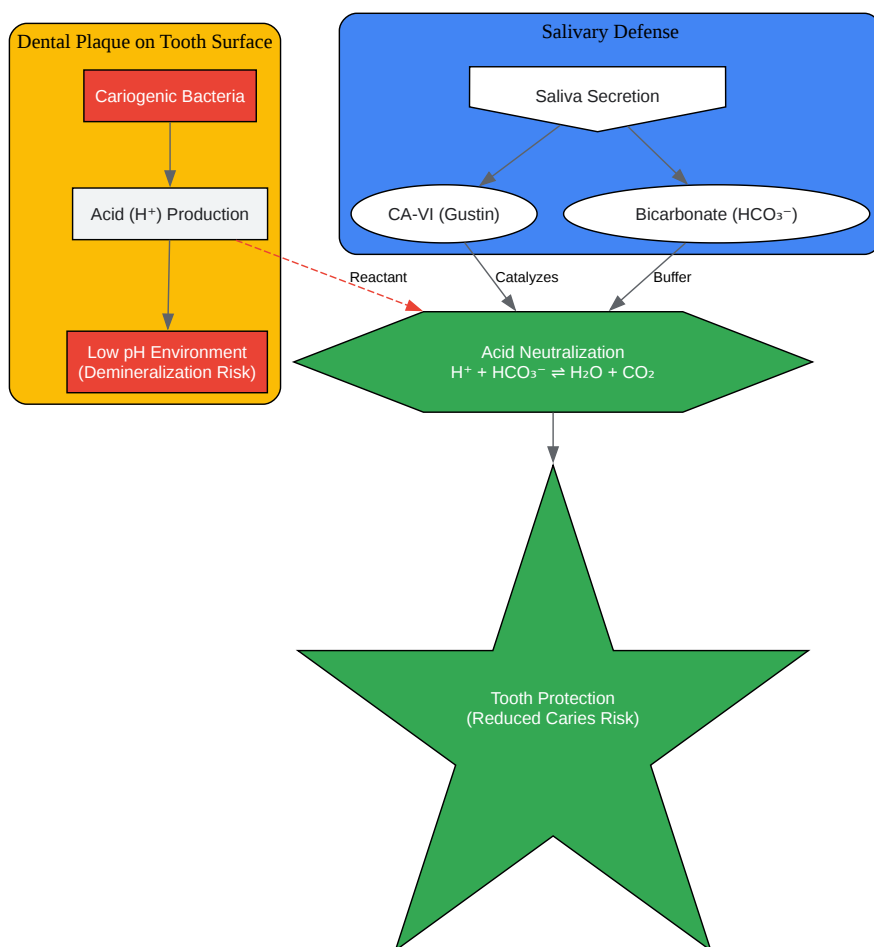
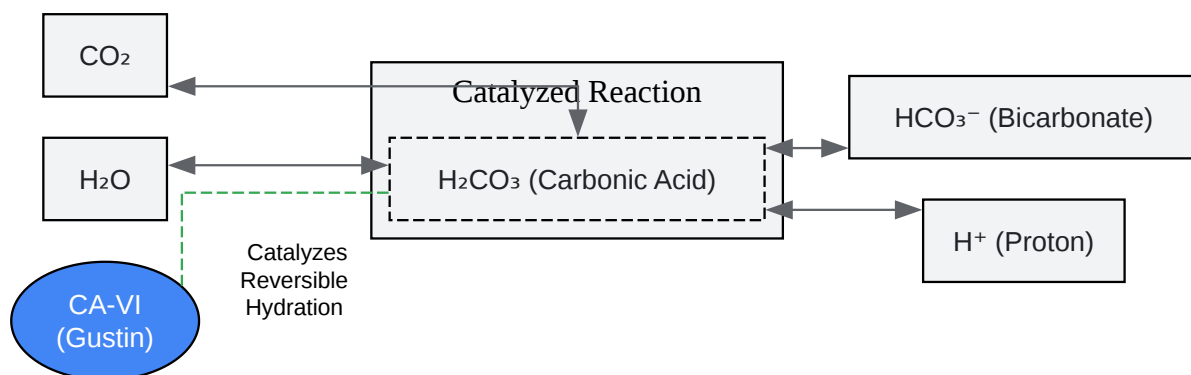
Table 2: Salivary Concentrations of Carbonic Anhydrase VI

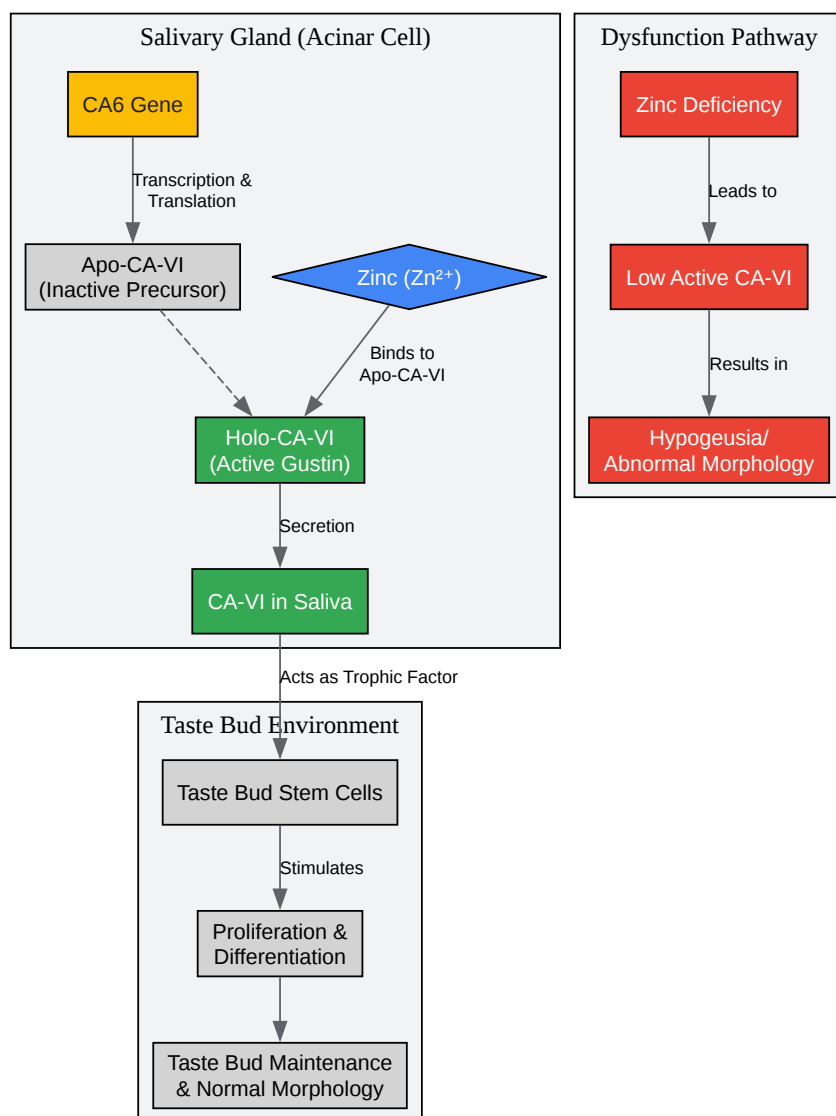
Population/Condition	Saliva Source	Mean Concentration (\pm SD or SEM)	Reference
Healthy Human Adults	Parotid	47.0 \pm 39.2 mg/L (~3% of total protein)	[6]
Healthy Male Soldiers (pre-breakfast)	Whole	1.8 \pm 0.1 mg/L (SEM)	[15]
Healthy Male Soldiers (post-breakfast)	Whole	5.0 \pm 0.2 mg/L (SEM)	[15]
Normal Conscious Sheep	Parotid	5.61 \pm 3.01 mg/L (SD)	[6]
Feeding Sheep	Parotid	33.0 \pm 19.0 mg/L (SD)	[6]

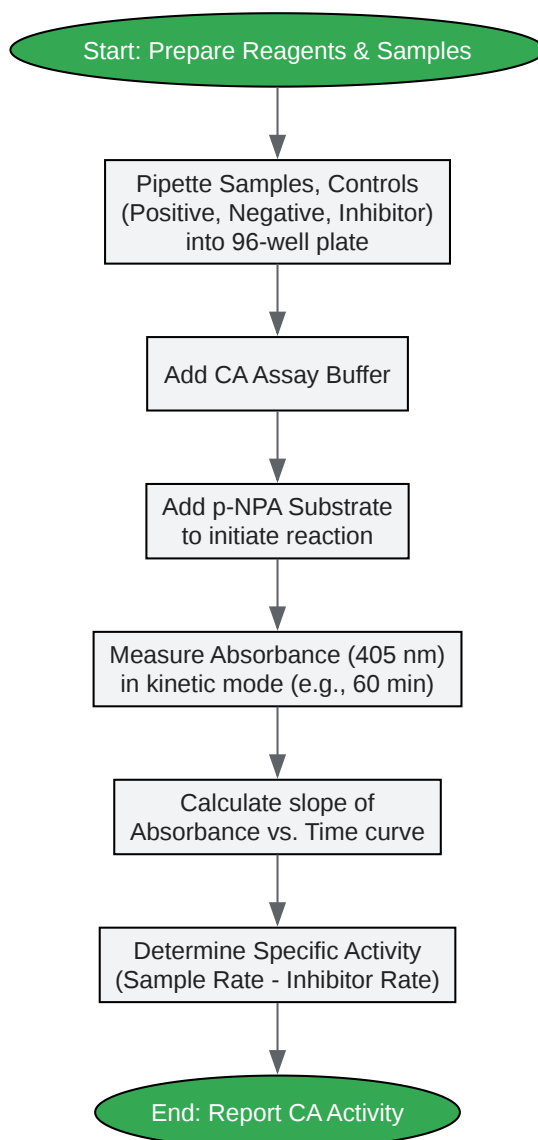
Function and Biological Role

Catalytic Activity

The primary function of all carbonic anhydrases, including CA-VI, is to catalyze the reversible hydration of carbon dioxide (CO₂) to bicarbonate (HCO₃⁻) and a proton (H⁺).^{[1][6][8]} This reaction is fundamental to pH regulation and acid-base balance.^[16]







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References

- 1. Salivary carbonic anhydrase isoenzyme VI - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Crystal structure of the secretory isozyme of mammalian carbonic anhydrases CA VI: implications for biological assembly and inhibitor development. — The Kennedy Institute of Rheumatology [kennedy.ox.ac.uk]
- 3. karger.com [karger.com]
- 4. Carbonic anhydrase VI - Wikipedia [en.wikipedia.org]
- 5. Gustin from human parotid saliva is carbonic anhydrase VI - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Salivary carbonic anhydrase isoenzyme VI - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Gene - CA6 [maayanlab.cloud]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. rcsb.org [rcsb.org]
- 10. scribd.com [scribd.com]
- 11. aklectures.com [aklectures.com]
- 12. Structure of the carbonic anhydrase VI (CA6) gene: evidence for two distinct groups within the alpha-CA gene family - PMC [pmc.ncbi.nlm.nih.gov]
- 13. portlandpress.com [portlandpress.com]
- 14. Structure of the carbonic anhydrase VI (CA6) gene: evidence for two distinct groups within the alpha-CA gene family - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. ovid.com [ovid.com]
- 16. Carbonic anhydrase - Wikipedia [en.wikipedia.org]
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